

# Technical Guide: Physical and Experimental Properties of 2-(1-Adamantyl)oxirane

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## Compound of Interest

Compound Name: 2-(1-Adamantyl)oxirane

Cat. No.: B1284025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties and experimental characterization protocols for **2-(1-Adamantyl)oxirane**. This document is intended to serve as a valuable resource for professionals engaged in chemical research and drug development involving adamantane derivatives.

## Core Physical Properties

Quantitative experimental data for several key physical properties of **2-(1-Adamantyl)oxirane**, such as melting point, boiling point, and density, are not readily available in the reviewed scientific literature. The information presented below is a combination of established identifiers and computationally predicted properties sourced from chemical databases.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O	[1][2][3]
Molecular Weight	178.27 g/mol	[1][2][3]
CAS Number	28173-62-8	[1][3]
Monoisotopic Mass	178.135765193 Da	[1]
Physical State	Colorless oil (for a related compound)	[2]
XLogP3-AA (Computed)	2.8	[1]
Topological Polar Surface Area (Computed)	12.5 Å <sup>2</sup>	[1]
Hydrogen Bond Donor Count (Computed)	0	[1]
Hydrogen Bond Acceptor Count (Computed)	1	[1]
Rotatable Bond Count (Computed)	1	[1]

## Experimental Protocols

The synthesis and characterization of **2-(1-Adamantyl)oxirane** and related derivatives involve standard organic chemistry techniques. The following protocols are based on methodologies described in the scientific literature for the characterization of adamantane-containing oxiranes. [2]

## Spectroscopic Characterization

### 1. Infrared (IR) Spectroscopy:

- Objective: To identify the functional groups present in the molecule.
- Instrumentation: Shimadzu IR Affinity-1 spectrometer or equivalent.

- **Sample Preparation:** Samples are typically prepared as KBr (potassium bromide) pellets.
- **Procedure:** A small amount of the sample is intimately mixed with dry KBr powder and pressed into a thin, transparent disk. The disk is then placed in the spectrometer's sample holder, and the IR spectrum is recorded over a standard wavenumber range (e.g., 4000-400  $\text{cm}^{-1}$ ). The characteristic absorption bands for the oxirane ring and the adamantyl cage are then identified.

## 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Objective:** To elucidate the molecular structure by analyzing the chemical environment of the hydrogen ( $^1\text{H}$ ) and carbon ( $^{13}\text{C}$ ) atoms.
- **Instrumentation:** Jeol JNM ECX-400 spectrometer (400 MHz for  $^1\text{H}$  and 100 MHz for  $^{13}\text{C}$ ) or a similar instrument.
- **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard.
- **Procedure:** The prepared NMR tube is placed in the spectrometer, and the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired. The chemical shifts ( $\delta$ ), coupling constants (J), and integration values are analyzed to confirm the structure of **2-(1-Adamantyl)oxirane**.

## 3. Mass Spectrometry (MS):

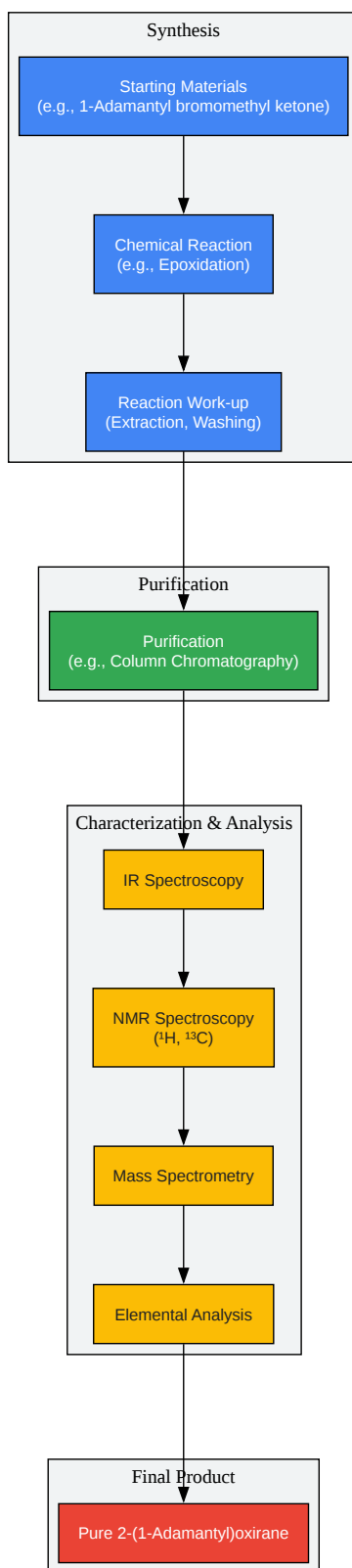
- **Objective:** To determine the molecular weight and fragmentation pattern of the compound.
- **Instrumentation:** Thermo Finnigan DSQ GC/MS instrument with electron impact (EI) ionization (typically at 70 eV).
- **Procedure:** The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC) to ensure purity. The instrument is equipped with a capillary column (e.g., DB-5MS, 30 m  $\times$  0.32 mm). The oven temperature is programmed to ramp up (e.g., from 80 to 340°C at 20°C/min) to ensure volatilization and separation. The resulting mass spectrum provides the mass-to-charge ratio (m/z) of the molecular ion and its fragments, which helps in confirming the molecular weight and structural features.<sup>[2]</sup>

## Elemental Analysis

- Objective: To determine the elemental composition (C, H, O) of the compound and verify its empirical formula.
- Instrumentation: A EuroVector elemental analyzer or equivalent.
- Procedure: A precisely weighed amount of the purified compound is combusted in a controlled environment. The resulting combustion products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ ) are quantitatively measured, and the percentages of carbon and hydrogen in the original sample are calculated. The percentage of oxygen is typically determined by difference. The experimental percentages are then compared with the theoretical values calculated from the molecular formula.<sup>[2]</sup>

## Visualized Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of **2-(1-Adamantyl)oxirane**, providing a logical sequence of the experimental procedures.



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